

Application Notes and Protocols: Dimethyl Octafluoroadipate in Aerospace Material Science

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Compound of Interest

Compound Name: *Dimethyl Octafluoroadipate*

CAS No.: *3107-98-0*

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These application notes provide an overview of the use of **Dimethyl Octafluoroadipate** (DMOFA) in the synthesis of advanced fluorinated polymers for aerospace applications. The protocols herein offer detailed methodologies for the synthesis and characterization of these materials, highlighting their potential for use in demanding aerospace environments.

Dimethyl Octafluoroadipate is a key precursor for synthesizing fluorinated polyesters, which are valued in the aerospace industry for their exceptional thermal stability, chemical inertness, and low friction properties.^{[1][2][3]} These characteristics make them suitable for a variety of applications, including high-performance coatings, seals, and lightweight composite materials.^{[4][5]}

Material Properties

The properties of **Dimethyl Octafluoroadipate** and the resulting fluorinated polyester are summarized below.

Table 1: Physicochemical Properties of **Dimethyl Octafluoroadipate**

Property	Value
Molecular Formula	C8H6F8O4
Molecular Weight	318.12 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	120-123 °C
Density	1.5 g/cm ³
Refractive Index	1.3475

Table 2: Expected Performance Characteristics of DMOFA-Based Fluorinated Polyester for Aerospace Applications

Property	Expected Performance	Rationale
Thermal Stability	High decomposition temperature	Strong carbon-fluorine bonds in the polymer backbone contribute to excellent thermal resistance, crucial for components exposed to high temperatures.[6]
Chemical Resistance	Excellent resistance to fuels, hydraulic fluids, and corrosive agents	The fluorinated nature of the polymer provides a barrier against chemical attack, essential for materials in contact with aggressive aerospace fluids.[2][6]
Surface Energy	Low	Results in hydrophobic and oleophobic surfaces, which can prevent ice buildup and repel oils and contaminants.[7]
Coefficient of Friction	Low	Provides self-lubricating properties, reducing wear and friction in moving parts.[3][4]
Mechanical Strength	High tensile strength and durability	Important for the structural integrity of components, ensuring longevity and reliability in demanding aerospace environments.[5]
Electrical Insulation	High dielectric strength	Suitable for insulating wires and electronic components, protecting against electrical discharge and ensuring signal integrity.[2][5]

Experimental Protocols

Protocol 1: Synthesis of Fluorinated Polyester from Dimethyl Octafluoroadipate and Ethylene Glycol

This protocol describes the synthesis of a fluorinated polyester via polycondensation of **Dimethyl Octafluoroadipate** with ethylene glycol.^[1]

Materials:

- **Dimethyl Octafluoroadipate** (DMOFA)
- Ethylene glycol
- Nitrogen gas (high purity)
- Anhydrous toluene
- Methanol

Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Condenser
- Heating mantle with temperature controller
- Vacuum pump
- Schlenk line

Procedure:

- **Reactor Setup:** Assemble a clean, dry three-necked flask with a mechanical stirrer, a condenser, and a nitrogen inlet/outlet.

- **Charging Reactants:** Charge the flask with equimolar amounts of **Dimethyl Octafluoroadipate** and ethylene glycol.
- **Inert Atmosphere:** Purge the system with high-purity nitrogen for 15-20 minutes to remove air and moisture.
- **Polycondensation Reaction:**
 - Heat the reaction mixture to 150-160 °C under a slow stream of nitrogen to initiate the transesterification reaction, allowing the methanol byproduct to distill off.
 - After the initial distillation of methanol ceases (approximately 2-3 hours), gradually increase the temperature to 180-200 °C while slowly applying a vacuum (down to <1 mmHg) over 1-2 hours.
 - Continue the reaction under high vacuum and at 200-220 °C for an additional 4-6 hours to drive the polymerization to completion by removing the ethylene glycol byproduct.
- **Polymer Isolation:**
 - Cool the reactor to room temperature under a nitrogen atmosphere.
 - The resulting solid polymer can be dissolved in a suitable solvent (e.g., hexafluoroisopropanol) and precipitated in a non-solvent like methanol to purify it.
 - Dry the purified polymer in a vacuum oven at 60-80 °C until a constant weight is achieved.

Protocol 2: Characterization of DMOFA-Based Fluorinated Polyester

This protocol outlines key characterization techniques to evaluate the properties of the synthesized fluorinated polyester for its suitability in aerospace applications.

1. Thermal Stability Analysis (Thermogravimetric Analysis - TGA)

- **Objective:** To determine the thermal degradation temperature of the polymer.
- **Instrument:** TGA instrument.

- Procedure:
 - Place 5-10 mg of the polymer sample into a TGA crucible.
 - Heat the sample from room temperature to 800 °C at a heating rate of 10 °C/min under a nitrogen atmosphere.
 - Record the weight loss as a function of temperature. The onset of significant weight loss indicates the decomposition temperature.[\[8\]](#)[\[9\]](#)

2. Chemical Resistance Testing (ASTM D543)

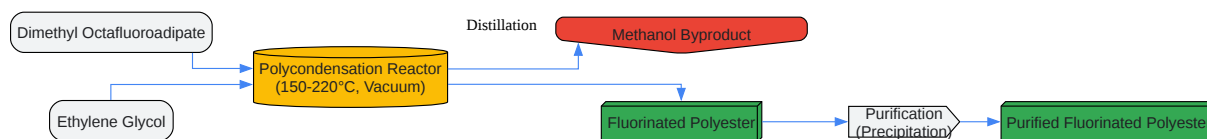
- Objective: To evaluate the polymer's resistance to aerospace fluids.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Materials: Polymer film samples, jet fuel (e.g., JP-8), hydraulic fluid (e.g., Skydrol), and deicing fluid.
- Procedure:
 - Prepare thin films of the synthesized polymer.
 - Measure the initial weight and dimensions of the film samples.
 - Immerse the samples in separate containers of the test fluids at a specified temperature (e.g., 70 °C) for a set duration (e.g., 168 hours), as per ASTM D543 guidelines.
 - After immersion, remove the samples, clean them, and re-measure their weight and dimensions.
 - Visually inspect the samples for any changes in appearance, such as swelling, discoloration, or cracking.
 - Calculate the percentage change in weight and dimensions to quantify the chemical resistance.

3. Mechanical Properties Testing

- Objective: To determine the tensile strength and elongation at break of the polymer.

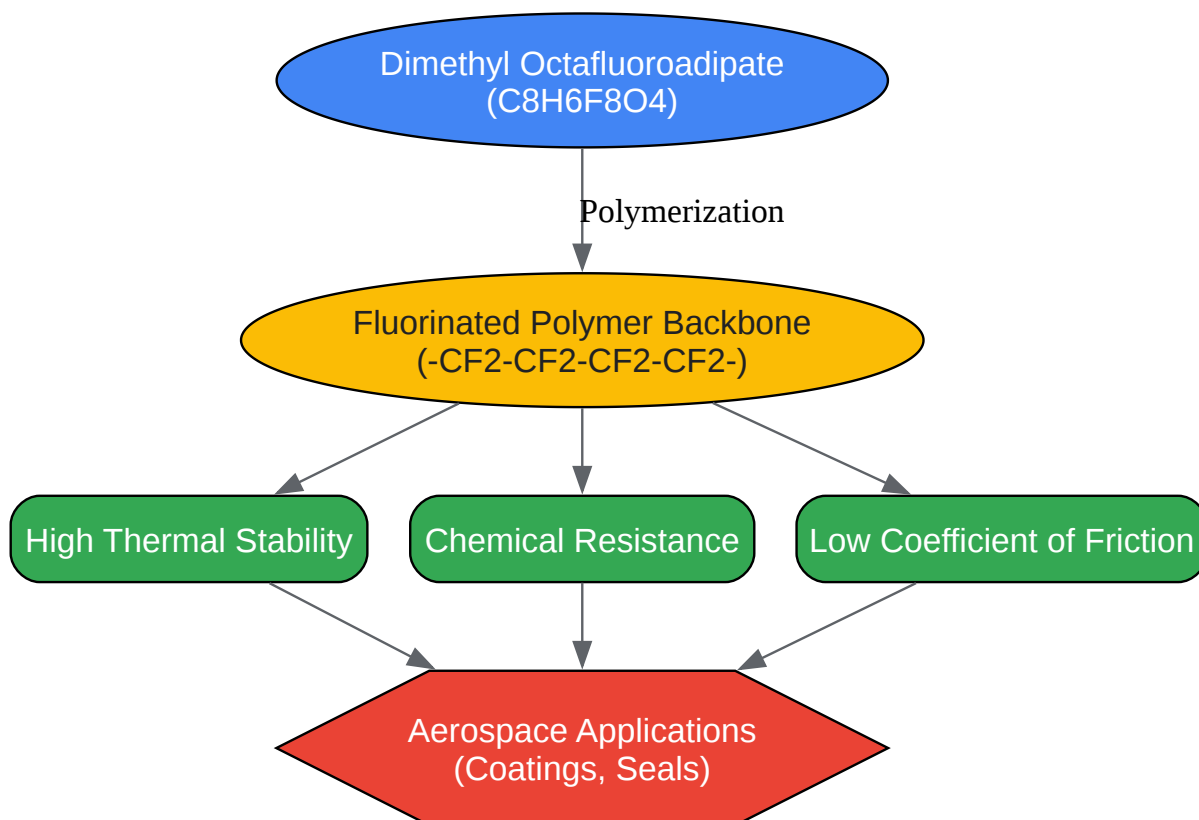
- Instrument: Universal Testing Machine (UTM).
- Procedure:
 - Prepare dog-bone-shaped specimens of the polymer according to ASTM D638 standards.
 - Mount the specimen in the grips of the UTM.
 - Apply a tensile load at a constant crosshead speed until the specimen fractures.
 - Record the stress-strain curve to determine the tensile strength, Young's modulus, and elongation at break.

Visualizations



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Caption: Workflow for the synthesis of fluorinated polyester.



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Caption: Relationship between DMOFA structure and polymer properties.

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- To cite this document: BenchChem. [Application Notes and Protocols: Dimethyl Octafluoroadipate in Aerospace Material Science]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1333788/docs#application-notes-and-protocols-dimethyl-octafluoroadipate-in-aerospace-material-science>]

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